

safety and handling of 3-Chloro-4-fluorobenzaldehyde

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Compound of Interest

Compound Name: 3-Chloro-4-fluorobenzaldehyde

Cat. No.: B1582058

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An In-depth Technical Guide to the Safe Handling of **3-Chloro-4-fluorobenzaldehyde**

Foreword: A Proactive Approach to Chemical Safety

In the fast-paced world of pharmaceutical research and drug development, the pressure to innovate can often overshadow the foundational principles of laboratory safety. This guide is intended for the skilled researcher, scientist, and drug development professional, offering a focused examination of **3-Chloro-4-fluorobenzaldehyde**. It moves beyond mere compliance, aiming to instill a deep, causal understanding of the protocols required to handle this versatile yet hazardous chemical intermediate. Our philosophy is that a well-informed scientist is a safe scientist, and that true expertise is demonstrated not just in synthetic outcomes, but in the meticulous execution of every step that leads there.

The Synthetic Significance of 3-Chloro-4-fluorobenzaldehyde

3-Chloro-4-fluorobenzaldehyde is a substituted aromatic aldehyde whose value in organic synthesis is significant.^[1] Its unique electronic properties, stemming from the electron-withdrawing nature of its chlorine and fluorine substituents, make the aldehyde group a potent electrophile for various nucleophilic addition and condensation reactions.^[1] This reactivity profile has established it as a critical building block in the synthesis of a range of high-value molecules, including:

- Pharmaceuticals: It serves as a key intermediate in the development of novel anti-inflammatory, analgesic, and anti-cancer agents.[1]
- Agrochemicals: It is utilized in the synthesis of advanced herbicides and pesticides.[1]
- Material Science: The compound is integrated into the formulation of specialized polymers and resins to enhance thermal stability and chemical resistance.[1]

Given its integral role in these critical research areas, a comprehensive understanding of its properties and safe handling is not just recommended—it is imperative.

Physicochemical and Hazard Profile

A foundational aspect of safe handling is a thorough understanding of the compound's physical and chemical properties. These characteristics dictate its behavior under various laboratory conditions and inform the necessary safety precautions.

Key Physicochemical Data

The following table summarizes the essential physicochemical properties of **3-Chloro-4-fluorobenzaldehyde**.

Property	Value	Source
CAS Number	34328-61-5	[1] [2] [3]
Molecular Formula	C ₇ H ₄ CIFO	[1] [2] [3]
Molecular Weight	158.56 g/mol	[1] [2] [4]
Appearance	White or colorless to light yellow powder, lump, or clear liquid	[1]
Melting Point	28-30 °C (lit.)	[2] [3] [5]
Boiling Point	220.5 ± 20.0 °C at 760 mmHg	[2]
Flash Point	> 110 °C (> 230 °F) - closed cup	[5]
Density	1.4 ± 0.1 g/cm ³	[2]

Note: As the melting point is near ambient temperature, this substance may be encountered as either a solid or a liquid.

GHS Hazard Identification and Toxicological Summary

3-Chloro-4-fluorobenzaldehyde is classified under the Globally Harmonized System (GHS) with specific hazard warnings that must be understood and respected.[\[4\]](#) While comprehensive toxicological data is limited, the available information necessitates stringent handling protocols.[\[3\]](#)[\[5\]](#)

Hazard Classification	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Toxicological Insights:

- **Acute Effects:** The primary hazards are irritant in nature. Direct contact can cause inflammation and irritation to the skin and eyes.[4][5] Inhalation of vapors or dust may lead to irritation of the respiratory tract.[3][4]
- **Carcinogenicity:** No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[3]
- **Chronic Effects:** Data on long-term exposure is not readily available. Therefore, the precautionary principle dictates that chronic exposure should be minimized through robust engineering controls and consistent use of personal protective equipment.[5]

Core Protocols for Safe Handling and Storage

The following protocols are designed as a self-validating system. Adherence to these steps is critical to mitigate the risks identified in the hazard profile.

Engineering Controls: The First Line of Defense

The primary method for controlling exposure is to handle the chemical within a properly functioning and certified chemical fume hood. This is non-negotiable.

- **Rationale:** A fume hood provides constant ventilation, drawing vapors and dusts away from the user's breathing zone, which directly mitigates the respiratory irritation hazard (H335).[5]
- **Validation:** Ensure the fume hood has a current inspection sticker and that the airflow monitor indicates it is functioning correctly before beginning any work. Eyewash stations and safety showers must be located in immediate proximity to the workstation.[5]

Standard Operating Procedure for Handling

This workflow outlines the essential steps for safely weighing and using **3-Chloro-4-fluorobenzaldehyde** in a laboratory setting.

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